

Residue Dissipation and Consumer Risk Assessment

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Compound Focus: Spiromesifen

CAS No.: 283594-90-1

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The following table summarizes key findings from recent field studies on **spiromesifen** residues in various crops, which are central to dietary risk assessment.

Crop	Initial Deposit (mg/kg)	Half-Life (Days)	Final Residue (mg/kg)	Risk Assessment Metric (%ADI)	Reference (Year)
Tomato	Not Specified	1.49 - 1.83	0.307 - 0.751 (at PHI)	Chronic risk deemed safe for adults [1]	2023
Lettuce	136.90	2.89	Not Specified	6.83% [2]	2022
Perilla Leaves	189.75	4.25	Not Specified	4.60% [2]	2022

These studies conclude that when **spiromesifen** is applied according to recommended field dosages, the chronic dietary risk to consumers is acceptable, as the calculated exposure is well below the Acceptable Daily Intake (ADI) [1] [2].

Detailed Experimental Protocols

For your comparison guides, the reproducibility of data hinges on precise methodologies. Here are the core experimental protocols from the cited research.

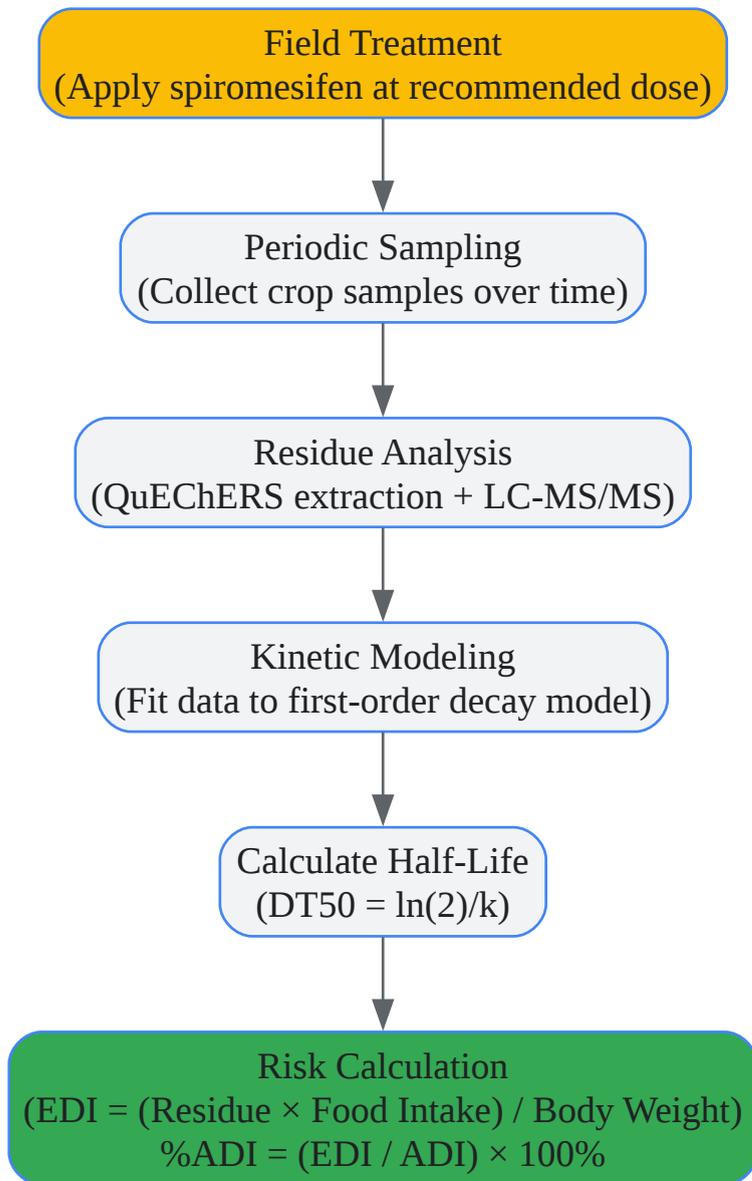
Sample Analysis via LC-MS/MS

The determination of **spiromesifen** and its metabolites in crops like tomatoes and lettuce typically involves the following advanced analytical techniques [1] [2]:

- **Extraction:** The Quick, Easy, Cheap, Effective, Rugged, and Safe (**QuEChERS**) method is standard. It involves extracting the analyte with acetonitrile, followed by a partitioning step using salts.
- **Clean-up and Dilution:** To minimize the "matrix effect" (where co-extracted compounds suppress or enhance the analyte signal), a simple dilution of the raw extract (e.g., 4-fold) is often employed instead of complex clean-up procedures [1].
- **Instrumental Analysis:** Analysis is performed using **Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)** in positive electrospray ionization (ESI+) mode. This technique separates the compounds and identifies them based on their unique mass-to-charge ratios.
 - **Spiromesifen MRM transition:** 371.2 → **273.2** (quantifier) and 371.2 → 255.2 (qualifier) [1].

Dissipation and Risk Assessment Workflow

The process of determining residue decline and assessing risk follows a logical sequence, as shown in the diagram below.



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Toxicity and Effects on Non-Target Organisms

A comprehensive risk assessment also considers non-target effects. Recent research has highlighted sublethal toxic effects of **spiromesifen**.

- **Honeybees (*Apis mellifera*):** A 2021 study found that ingestion of **spiromesifen** at the field-recommended dose induced **histopathological and cytotoxic changes in the midgut** of honeybee workers. Effects included disorganization of the epithelial architecture and cell degeneration, which could potentially affect the longevity and behavior of this crucial pollinator [3].

- **Spider Mites (*Tetranychus urticae*):** Laboratory bioassays demonstrate that **spiromesifen** has strong sublethal effects, significantly reducing fecundity and fertility in two-spotted spider mites and causing population decline at higher concentrations [4].

Key Insights for Your Comparison Guide

When structuring your guide, these synthesized points may be valuable:

- **Rapid Dissipation:** **Spiromesifen** exhibits a relatively short half-life (often 2-4 days) in leafy vegetables and fruits, which is a positive trait from an environmental residue perspective [1] [2].
- **Sensitive Analysis:** State-of-the-art **LC-MS/MS** methodologies provide robust and reliable data for monitoring **spiromesifen** residues at trace levels, ensuring accurate risk assessment [1].
- **Beyond Acute Toxicity:** Risk profiles should account for **sublethal effects** on non-target organisms like pollinators, which are not captured by mortality studies alone [3].
- **Consumer Safety:** Consolidated evidence from multiple field studies indicates that the **chronic dietary risk** from **spiromesifen** residues in treated crops is low for consumers [1] [2].

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